

Application Notes and Protocols for the Industrial Synthesis of 2,3-Dimethylcyclohexanol

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Compound of Interest

Compound Name: **2,3-Dimethylcyclohexanol**

Cat. No.: **B075514**

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Introduction

2,3-Dimethylcyclohexanol is a valuable alicyclic alcohol that serves as a key intermediate in the synthesis of various fine chemicals, pharmaceuticals, and agrochemicals. Its stereoisomeric complexity also makes it a useful model compound for stereoselective studies. The industrial-scale synthesis of **2,3-dimethylcyclohexanol** is primarily achieved through the catalytic hydrogenation of 2,3-dimethylphenol (also known as 2,3-xylenol). This process is favored for its efficiency and scalability.

This document provides detailed application notes and protocols for the industrial synthesis of **2,3-dimethylcyclohexanol**, covering the synthesis of the precursor, the main hydrogenation reaction, and subsequent purification steps. The protocols are based on established industrial practices for similar chemical transformations.

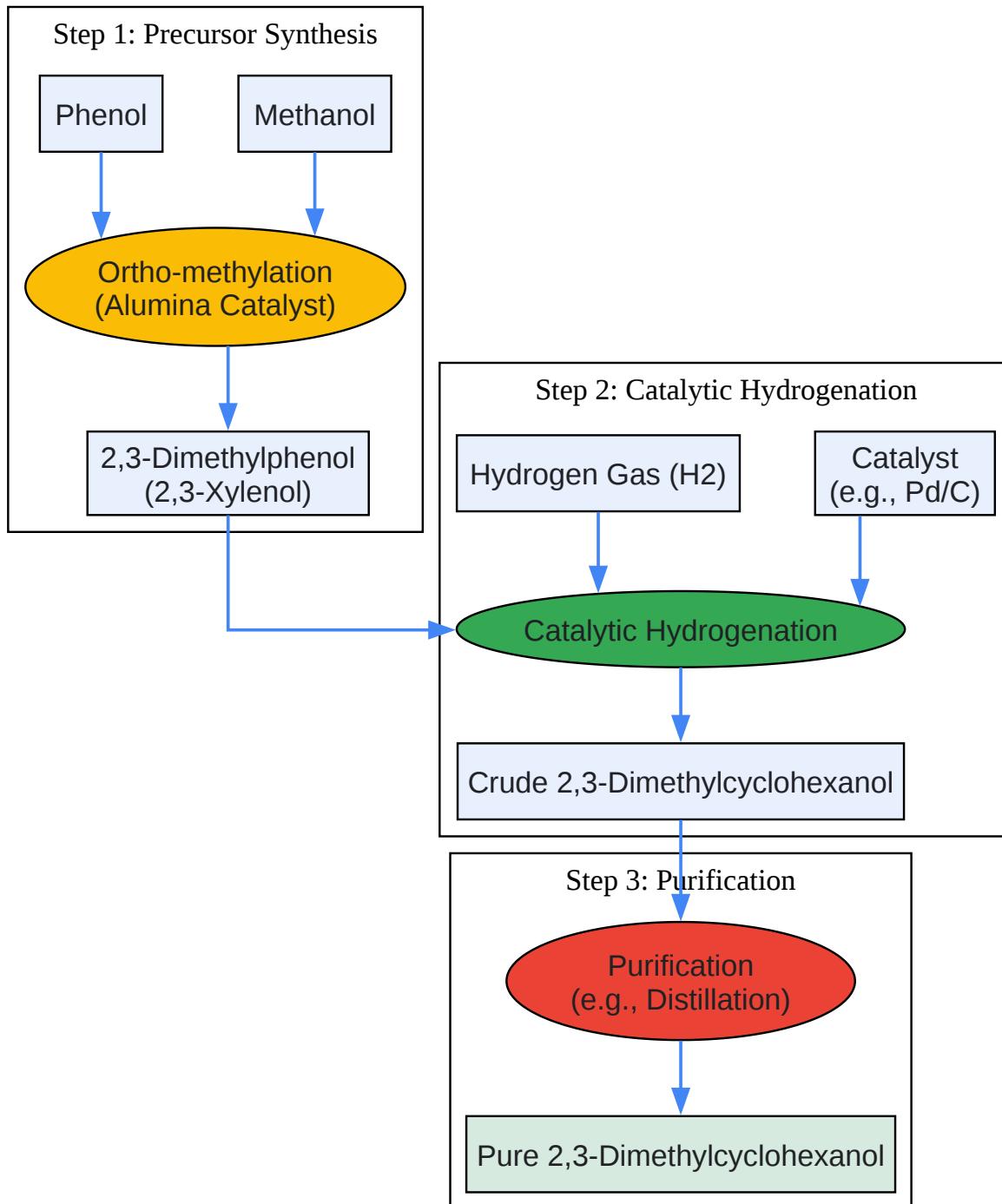
Synthesis Pathway Overview

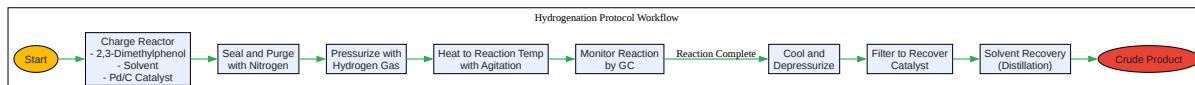
The industrial production of **2,3-dimethylcyclohexanol** is typically a two-step process:

- Ortho-methylation of Phenol: Production of the precursor, 2,3-dimethylphenol, via the methylation of phenol.

- Catalytic Hydrogenation: Hydrogenation of the aromatic ring of 2,3-dimethylphenol to yield **2,3-dimethylcyclohexanol**.

A final purification step is necessary to isolate the product at the desired purity.





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